Introduction: The Strategic Importance of (S)-4-Chloro-1,3-butanediol

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Compound of Interest

Compound Name:	*(S)-4-Chloro-1,3-butanediol*
CAS No.:	*139013-68-6*
Cat. No.:	*B138457*

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In the landscape of modern pharmaceutical development, the demand for enantiomerically pure compounds is paramount. The stereochemistry of a drug molecule is intrinsically linked to its pharmacological activity, efficacy, and safety profile. Chiral building blocks—small, optically active molecules—are the foundational elements that enable the efficient and stereocontrolled synthesis of complex active pharmaceutical ingredients (APIs). Among these, **(S)-4-Chloro-1,3-butanediol** has emerged as a particularly valuable and versatile synthon.

Possessing a C4 backbone functionalized with two hydroxyl groups and a chlorine atom at a stereogenic center, **(S)-4-Chloro-1,3-butanediol** offers a unique combination of reactivity and chirality. This structure allows for a variety of chemical transformations, making it a key intermediate in the synthesis of numerous high-value molecules, most notably the chiral side chains of blockbuster statin drugs like Atorvastatin and Rosuvastatin.[1][2][3] Its utility also extends to the synthesis of other important chiral intermediates, such as (S)-3-Hydroxytetrahydrofuran and (S)-3-Hydroxy-γ-butyrolactone.[4][5]

This guide serves as a comprehensive resource for researchers, chemists, and drug development professionals. It provides an in-depth look at the synthesis of **(S)-4-Chloro-1,3-**

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butanediol, detailed protocols for its application in key synthetic transformations, and the scientific rationale behind these methodologies.

Physicochemical Properties

A clear understanding of the physical and chemical properties of a building block is essential for its effective use in synthesis. The key properties of **(S)-4-Chloro-1,3-butanediol** are summarized below.

Property	Value	Reference(s)
CAS Number	139013-68-6	[6][7][8]
Molecular Formula	$C_4H_9ClO_2$	[6][9]
Molecular Weight	124.56 g/mol	[6][9]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	270.23°C at 760 mmHg	[7]
Density	1.229 g/cm³	[7]
Refractive Index	1.474	[7]
Canonical SMILES	C(CO)C(CCl)O	[7]
Isomeric SMILES	C(CO)O	[7][10]

Synthesis of (S)-4-Chloro-1,3-butanediol: A Chemo-Enzymatic Approach

The most efficient and stereoselective route to **(S)-4-Chloro-1,3-butanediol** begins with the asymmetric reduction of a prochiral ketone, typically ethyl 4-chloro-3-oxobutanoate (COBE). While chemical methods exist, biocatalytic reductions using microorganisms or isolated enzymes are favored in industrial settings for their exceptional enantioselectivity (>99% e.e.) and mild reaction conditions.[11]

The overall synthetic pathway involves two main stages:

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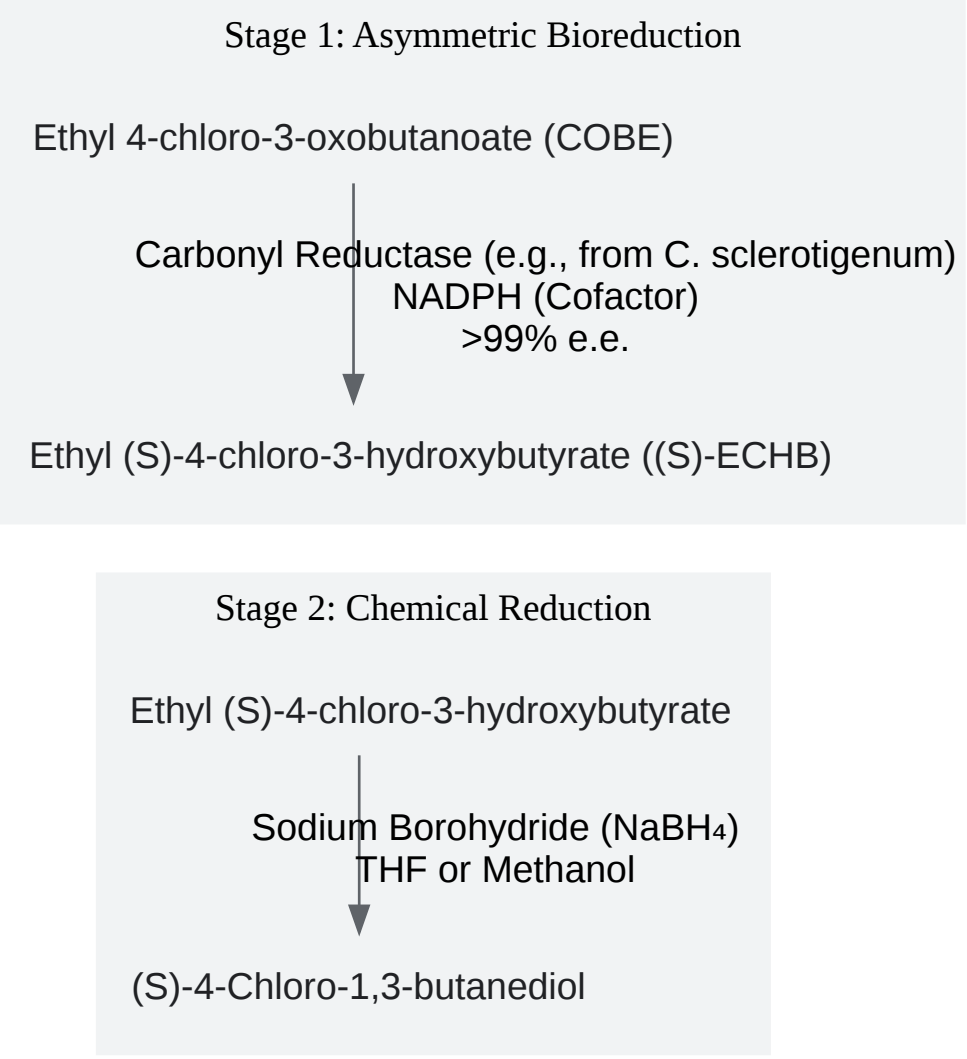
- Asymmetric Bioreduction: A carbonyl reductase enzyme, often NADPH-dependent, reduces the ketone group of COBE to the corresponding (S)-alcohol, yielding ethyl (S)-4-chloro-3-hydroxybutyrate ((S)-ECHB).[11][12]
- Ester Reduction: The ester moiety of (S)-ECHB is then reduced to a primary alcohol using a standard chemical reducing agent like sodium borohydride ($NaBH_4$), affording the target diol.[4]



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Caption: Chemo-enzymatic synthesis of **(S)-4-Chloro-1,3-butanediol**.

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Protocol 1: Synthesis of (S)-4-Chloro-1,3-butanediol via Reduction

This protocol is based on a two-step process described in the literature, involving an initial highly selective enzymatic reduction followed by a chemical reduction.[4][11]

Part A: Enzymatic Synthesis of Ethyl (S)-4-chloro-3-hydroxybutyrate ((S)-ECHB)

- Rationale: This step establishes the crucial stereocenter. The use of a whole-cell biocatalyst or a purified reductase provides high enantiomeric excess (e.e.), which is critical for pharmaceutical applications. A co-factor regeneration system (e.g., using glucose and glucose dehydrogenase) is often employed to make the process economically viable by recycling the expensive NADPH.[12][13]
- Materials:
  - Ethyl 4-chloro-3-oxobutanoate (COBE)
  - Carbonyl reductase-expressing microorganism (e.g., Cylindrocarpon sclerotigenum or recombinant E. coli)[11][13]
  - NADPH or a cofactor regeneration system (NADP+, glucose, glucose dehydrogenase)
  - Potassium phosphate buffer (KPB), pH 6.5
  - Ethyl acetate for extraction
  - Anhydrous sodium sulfate
- Procedure:
  - Prepare a suspension of the microbial cells or a solution of the enzyme in KPB.
  - If using a regeneration system, add NADP+, glucose, and glucose dehydrogenase to the buffer.
  - Initiate the reaction by adding COBE. Due to substrate instability and potential enzyme inhibition, COBE may be added portion-wise or via a diphasic system (e.g., n-butyl

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acetate/water) to maintain a low concentration in the aqueous phase.[12][14]

- Maintain the reaction at a controlled temperature (e.g., 30-35°C) with gentle agitation.[11][14] Monitor the reaction progress using TLC or GC.
- Upon completion, saturate the aqueous phase with NaCl and extract the product, (S)-ECHB, with ethyl acetate.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain crude (S)-ECHB.
- Purify by silica gel chromatography or distillation. Confirm optical purity (>99% e.e.) by chiral HPLC analysis.[11]

Part B: Chemical Reduction to **(S)-4-Chloro-1,3-butanediol**

- Rationale: Sodium borohydride is a mild and selective reducing agent suitable for converting esters to alcohols without affecting the chloro- or hydroxyl groups already present. THF is an excellent solvent for this transformation.[4]
- Materials:
  - Ethyl (S)-4-chloro-3-hydroxybutyrate ((S)-ECHB) (from Part A)
  - Sodium borohydride ($NaBH_4$)
  - Tetrahydrofuran (THF), anhydrous
- Procedure:
  - In a round-bottom flask under an inert atmosphere (e.g., nitrogen), add $NaBH_4$ to anhydrous THF.
  - Heat the mixture to reflux.
  - Slowly add a solution of (S)-ECHB (optical purity: >93% e.e.) in THF dropwise to the refluxing suspension.[4]

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- After the addition is complete, continue refluxing for several hours until the reaction is complete (monitor by TLC).
- Cool the reaction mixture in an ice bath and cautiously quench by adding methanol, followed by dilute HCl to neutralize excess $NaBH_4$.
- Filter the mixture to remove inorganic salts and concentrate the filtrate under reduced pressure.
- The resulting residue can be purified by vacuum distillation to yield **(S)-4-Chloro-1,3-butanediol** as a colorless substance.[4]

Key Synthetic Applications and Protocols

The strategic placement of functional groups in **(S)-4-Chloro-1,3-butanediol** makes it a versatile precursor for several important chiral molecules.

Application 1: Synthesis of (S)-3-Hydroxy-γ-butyrolactone

(S)-3-Hydroxy-γ-butyrolactone is a vital chiral intermediate for synthesizing nerve regulators and brain metabolic accelerants.[5] It can be readily prepared from **(S)-4-Chloro-1,3-butanediol** through an acid-catalyzed intramolecular cyclization.

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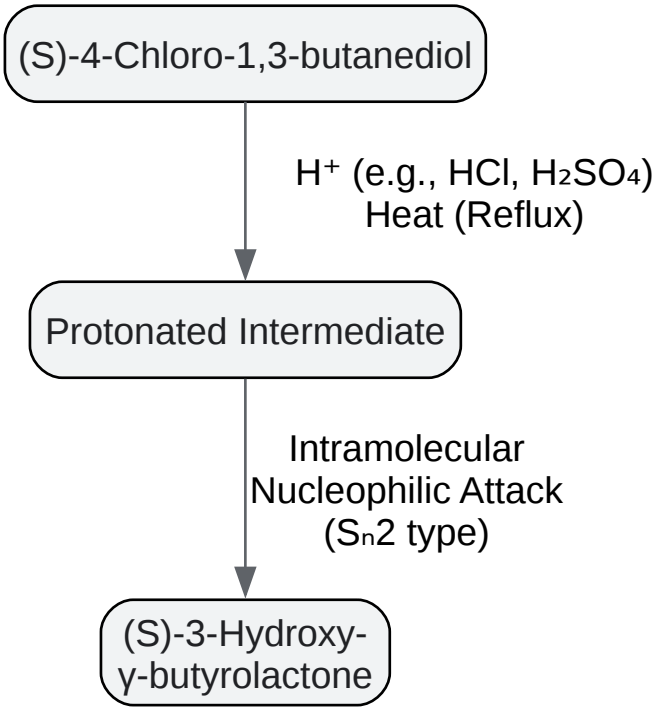

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Caption: Acid-catalyzed cyclization to (S)-3-Hydroxy-γ-butyrolactone.

Protocol 2: Cyclization to (S)-3-Hydroxy-γ-butyrolactone

- Rationale: This protocol leverages the precursor ethyl (S)-4-chloro-3-hydroxybutyrate. Under acidic conditions, the ester is first hydrolyzed to the corresponding carboxylic acid. The hydroxyl group then acts as an intramolecular nucleophile, displacing the chloride to form the stable five-membered lactone ring.
- Materials:
  - Ethyl (S)-4-chloro-3-hydroxybutyrate ((S)-ECHB)
  - 0.5N Hydrochloric acid (HCl) or Sulfuric acid (H_2SO_4)
  - 50% aqueous solution of sodium hydroxide (NaOH)
  - Ethyl acetate
- Procedure:

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- Add 0.5N HCl to (S)-ECHB in a round-bottom flask.[4]
- Heat the solution under reflux for 2 hours. This step accomplishes both hydrolysis of the ester and the cyclization.
- After cooling to room temperature, carefully neutralize the reaction mixture with a 50% aqueous NaOH solution.
- Evaporate the water under reduced pressure.
- To the residual mixture of crystals and oil, add ethyl acetate and stir.
- Remove the inorganic salts by filtration and concentrate the filtrate under reduced pressure.
- Purify the residue by vacuum distillation to obtain (S)-3-Hydroxy-γ-butyrolactone.[4]

Application 2: Precursor to the Statin Side-Chain

The (3R,5S)-dihydroxy-heptanoate side chain is the pharmacophore of statin drugs, responsible for their inhibitory effect on HMG-CoA reductase. **(S)-4-Chloro-1,3-butanediol**, or its precursor (S)-ECHB, provides the C3 and C5 stereocenters (after inversion at C3) required for potent biological activity.[1][3] The synthesis involves extending the carbon chain and coupling it to the heterocyclic core of the statin.

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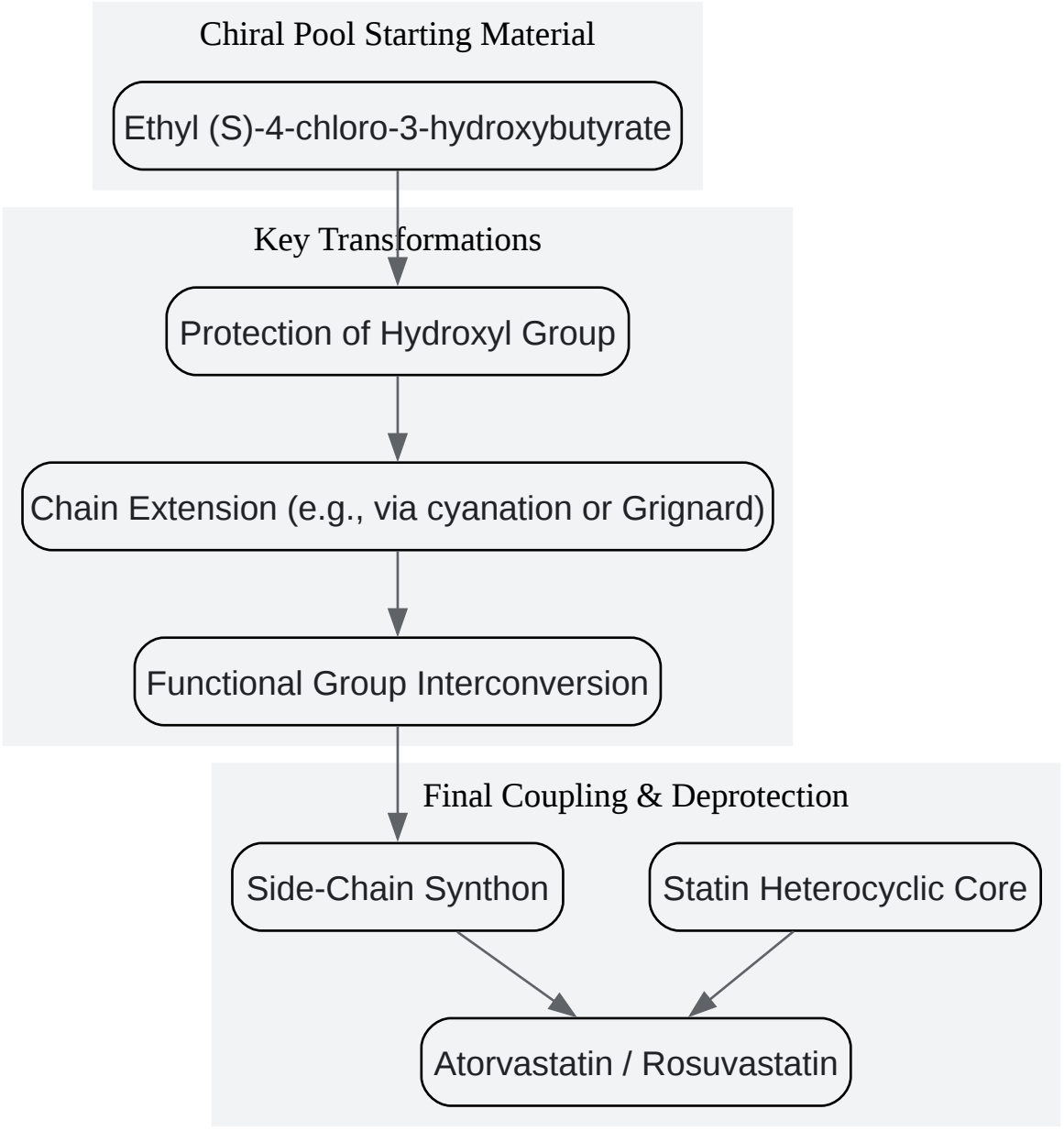

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Caption: Conceptual workflow for incorporating the chiral diol into statins.

Summary of Yields and Selectivity

The efficiency of these protocols is high, making **(S)-4-Chloro-1,3-butanediol** an economically attractive chiral building block.

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Transformation	Starting Material	Product	Typical Yield	Optical Purity (e.e.)	Reference(s)
Asymmetric Reduction	Ethyl 4-chloro-3-oxobutanoate	Ethyl (S)-4-chloro-3-hydroxybutyrate	95%	>99%	[11]
Ester Reduction	Ethyl (S)-4-chloro-3-hydroxybutyrate	(S)-4-Chloro-1,3-butanediol	~90% (lab scale)	>93%	[4]
Acid-Catalyzed Cyclization	Ethyl (S)-4-chloro-3-hydroxybutyrate	(S)-3-Hydroxy-γ-butyrolactone	81%	>93%	[4]

Conclusion

(S)-4-Chloro-1,3-butanediol stands as a testament to the power of chiral building blocks in enabling complex, stereoselective synthesis. Its accessibility through highly efficient chemo-enzymatic routes, combined with its versatile reactivity, secures its position as an indispensable intermediate in the pharmaceutical industry. The protocols and applications detailed in this guide underscore its strategic importance and provide a framework for its effective utilization in the laboratory and beyond, facilitating the development of life-saving medicines with precisely controlled three-dimensional structures.

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